

N-Benzylidenebenzylamine Derivatives: A Technical Guide to Their Potential Biological Activities

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Compound of Interest

Compound Name: *N-Benzylidenebenzylamine*

Cat. No.: *B1266425*

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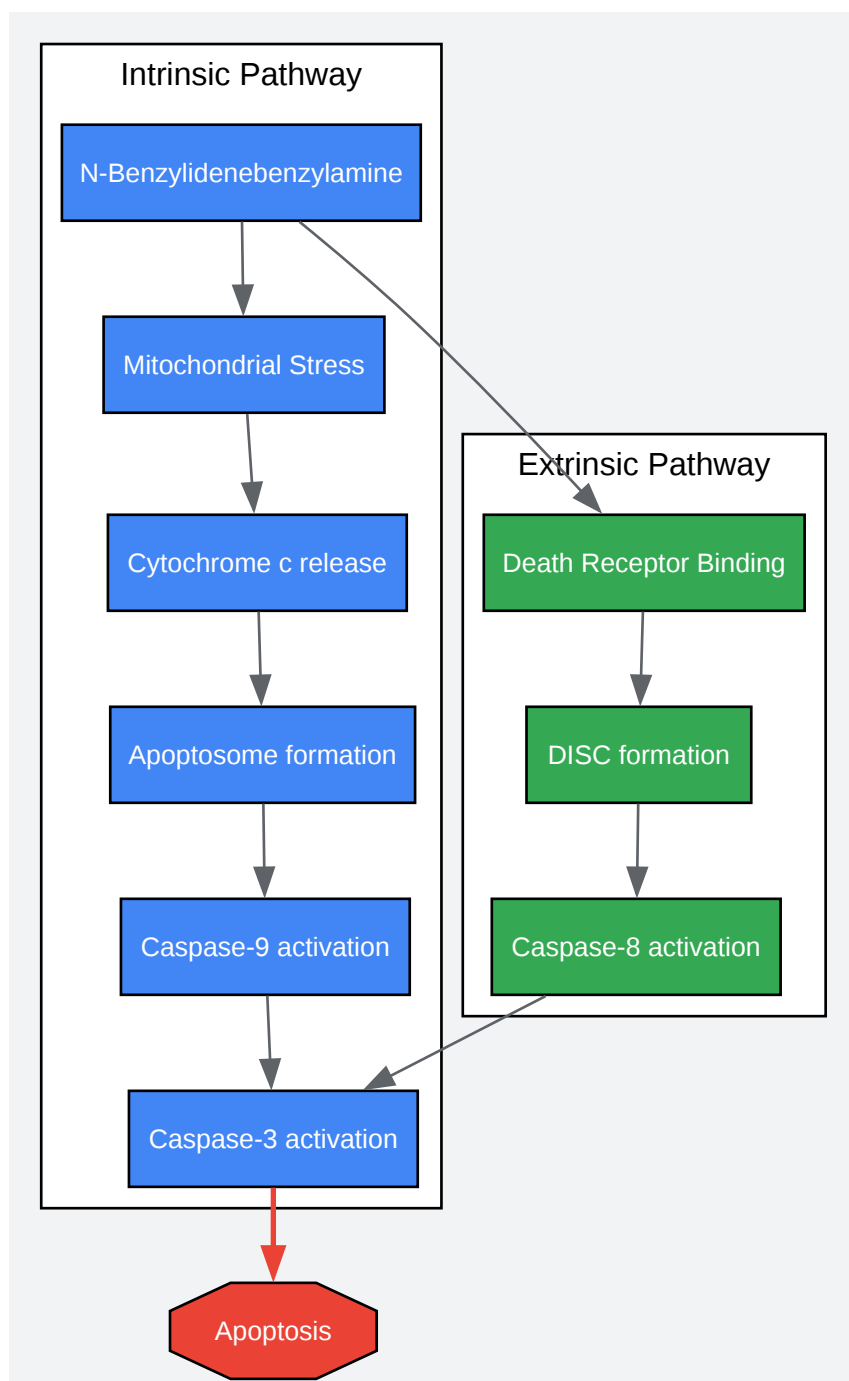
For Researchers, Scientists, and Drug Development Professionals

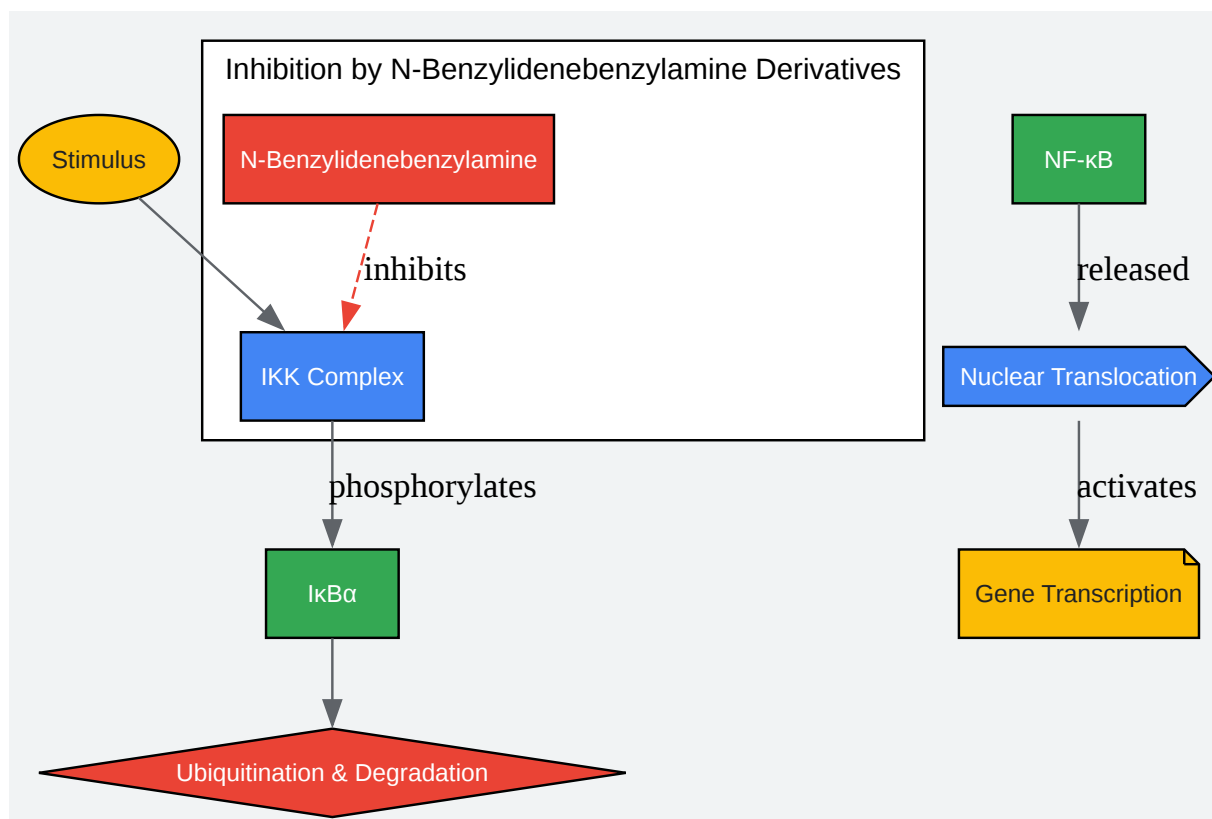
Introduction

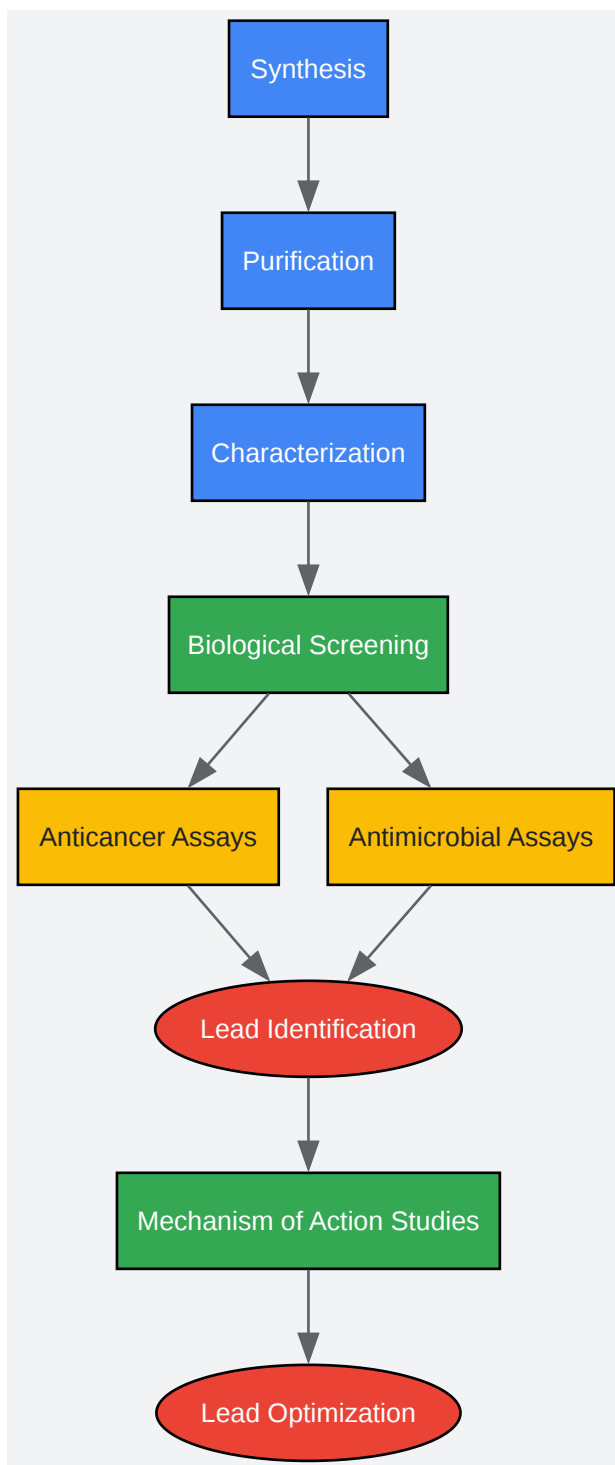
N-Benzylidenebenzylamine and its derivatives, a class of Schiff bases, have garnered significant attention in medicinal chemistry due to their diverse and potent biological activities. These compounds, characterized by the presence of an imine or azomethine ($-C=N-$) functional group, serve as versatile scaffolds for the development of novel therapeutic agents. This technical guide provides an in-depth overview of the current understanding of the biological potential of **N-Benzylidenebenzylamine** derivatives, with a particular focus on their anticancer and antimicrobial properties. We will delve into their mechanism of action, present quantitative activity data, and provide detailed experimental protocols for their evaluation.

General Chemical Structure

The core structure of **N-Benzylidenebenzylamine** can be readily modified at various positions on both aromatic rings, allowing for the synthesis of a wide array of derivatives with tailored biological activities.







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